

An In-depth Technical Guide to the Safe Handling of 1,1-Dimethoxycyclopentane

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Compound of Interest

Compound Name: 1,1-Dimethoxycyclopentane

Cat. No.: B1348547

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1,1-Dimethoxycyclopentane** (CAS No. 931-94-2). The information is compiled from multiple safety data sheets and chemical databases to ensure a thorough understanding of the substance's properties and associated hazards. This guide is intended for laboratory personnel and professionals who handle this chemical.

Section 1: Chemical Identification

- IUPAC Name: **1,1-dimethoxycyclopentane**[\[1\]](#)
- Synonyms: Cyclopentanone Dimethylketal, Cyclopentanone dimethyl acetal[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 931-94-2[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Formula: C₇H₁₄O₂[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Appearance: Colorless to almost colorless clear liquid[\[2\]](#)[\[3\]](#)[\[5\]](#)

Section 2: Physical and Chemical Properties

The physical and chemical properties of **1,1-Dimethoxycyclopentane** are crucial for understanding its behavior and potential hazards under various laboratory conditions.

Property	Value	Source
Molecular Weight	130.18 g/mol	[1]
Purity	>96.0% (GC)	[2][3]
Enthalpy of Vaporization	44.50 ± 0.30 kJ/mol	[8]
Enthalpy of Formation (Liquid)	-444.00 ± 1.00 kJ/mol	[8]
Octanol/Water Partition Coeff.	1.550 (logP)	[8]

Section 3: Hazard Identification and Classification

1,1-Dimethoxycyclopentane is classified as a hazardous substance under the Globally Harmonized System (GHS).[1] It is a highly flammable liquid and vapor, is harmful if swallowed, and causes serious eye damage.[1]

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor[1][2]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[1]

The following diagram illustrates the hazard communication workflow, from GHS pictograms to the corresponding hazard statements and essential precautionary measures.

Caption: GHS Hazard Communication Workflow for **1,1-Dimethoxycyclopentane**.

Section 4: Handling and Storage

Precautions for Safe Handling

Proper handling techniques are essential to minimize exposure and prevent accidents.

- Avoid contact with skin, eyes, and clothing.[9]

- Ensure adequate ventilation, preferably with local exhaust.[4][9]
- Keep the container tightly closed when not in use.[2][10]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[9][10] No smoking.[9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[2][9]
- Use only non-sparking tools.[2][10]
- Wash hands and face thoroughly after handling.[9][11]

Conditions for Safe Storage

- Store in a cool, well-ventilated place.[5]
- Keep the container tightly closed.[2][10]
- Store away from incompatible materials such as oxidizing agents.[5]

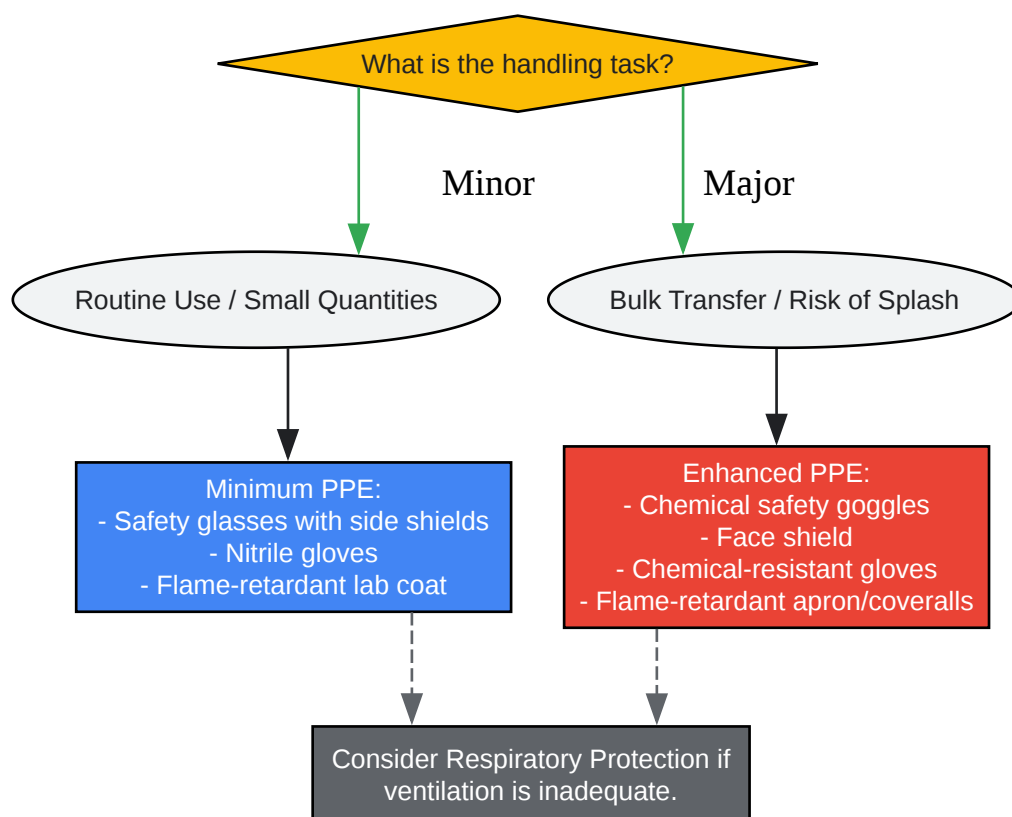
Section 5: Exposure Controls and Personal Protection

Engineering Controls

- Use adequate ventilation to keep airborne concentrations low. Ensure eyewash stations and safety showers are close to the workstation.[11]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following flowchart provides guidance on selecting PPE based on the handling task.



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Caption: Personal Protective Equipment (PPE) Selection Flowchart.

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles. [\[11\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [\[4\]](#) [\[11\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.

Section 6: First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get medical advice if you feel unwell. [\[9\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. [\[2\]](#) If skin irritation occurs, get medical advice. [\[9\]](#)

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Get medical attention.[9]
- If Swallowed: Rinse mouth.[9] Call a POISON CENTER or doctor if you feel unwell.[11]

Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).[9][12]
- Specific Hazards: The product is a highly flammable liquid and vapor.[1][2][5][10] Vapors can accumulate in low areas and may form explosive concentrations.[12] Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide and carbon dioxide.[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11][12]

Section 8: Accidental Release Measures

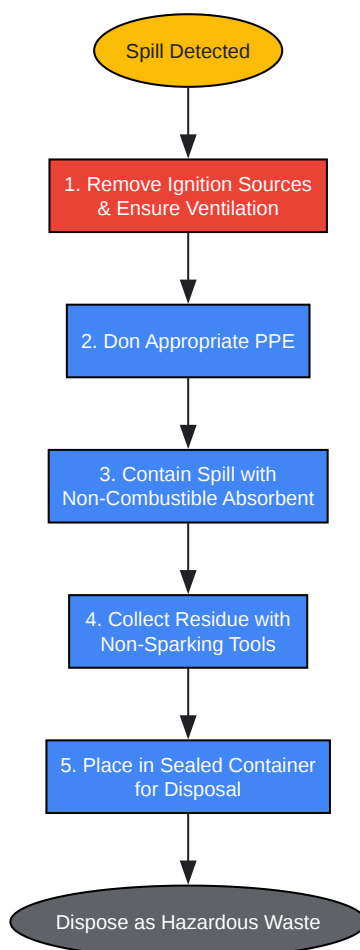
Experimental Protocol for Spill Cleanup

A systematic approach is required to safely manage a spill of **1,1-Dimethoxycyclopentane**.

- Immediate Isolation and Ventilation:
 - Remove all sources of ignition immediately (no smoking, flares, sparks, or flames in the immediate area).[4][12]
 - Ensure adequate ventilation.[4]
 - Evacuate non-essential personnel from the area.[9]
- Don Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat or apron. If vapors are significant, use respiratory protection.[4]
- Containment:

- Prevent the spill from spreading and from entering drains.[9][12]
- Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spillage.
- Cleanup and Collection:
 - Collect the spilled material and absorbent into a suitable, sealed container for disposal.[12]
Use non-sparking tools for this process.
- Disposal:
 - Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9]

The following diagram outlines the logical workflow for responding to an accidental spill.



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Caption: Logical Workflow for Spill Response Protocol.

Section 9: Stability and Reactivity

- Reactivity: No specific data is available, but it is expected to be reactive with oxidizing agents.
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.[5][11]
- Conditions to Avoid: Heat, flames, sparks, and static discharge.[9]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO) and carbon dioxide (CO₂).[11]

Section 10: Toxicological Information

- Acute Oral Toxicity: Classified as harmful if swallowed (Acute Toxicity, Category 4).[1][4]
- Skin Corrosion/Irritation: May cause skin irritation upon prolonged contact.
- Serious Eye Damage/Irritation: Causes serious eye damage (Category 1).[1][4] Direct contact can result in irreversible damage.
- Other Hazards: No other specific toxicological data such as carcinogenicity, mutagenicity, or reproductive toxicity were identified in the provided search results.

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